

Application Notes and Protocols: SBI-0087702

Dissolution and Storage

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Compound of Interest

Compound Name: SBI-0087702

CAS No.: 864431-36-7

Cat. No.: B15543181

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For Researchers, Scientists, and Drug Development Professionals

These guidelines provide a detailed protocol for the dissolution and storage of **SBI-0087702**, a small molecule inhibitor of Activating Transcription Factor 2 (ATF2) signaling. Adherence to these procedures is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Product Information

Property	Value
Molecular Weight	321.41 g/mol
Appearance	Crystalline solid
Purity	>99%

Dissolution Protocol

SBI-0087702 is sparingly soluble in aqueous solutions. The recommended solvent for creating a stock solution is dimethyl sulfoxide (DMSO).

Materials:

- **SBI-0087702** powder
- Anhydrous or molecular sieve-dried DMSO
- Sterile, conical-bottom polypropylene tubes
- Calibrated micropipettes
- Vortex mixer
- Water bath or heating block (optional)

Procedure:

- Aliquoting: Before opening, briefly centrifuge the vial of **SBI-0087702** to ensure all powder is at the bottom. This prevents loss of material that may adhere to the cap or walls of the vial.
- Solvent Addition: To prepare a stock solution, add the appropriate volume of DMSO to the vial of **SBI-0087702**. For example, to create a 10 mM stock solution from 1 mg of **SBI-0087702** (MW: 321.41), add 311.1 μ L of DMSO.
- Solubilization: Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Warming (if necessary): Complete dissolution may require gentle warming. If the solution is not clear, warm it to 37°C for 5-10 minutes, vortexing intermittently until the solid is fully dissolved.^[1]
- Sterilization (Optional): If required for your application, the DMSO stock solution can be sterilized by filtering through a 0.22 μ m syringe filter compatible with organic solvents.

Table 1: Example Stock Solution Preparation

Desired Stock Concentration	Mass of SBI-0087702	Volume of DMSO to Add
1 mM	1 mg	3.111 mL
5 mM	1 mg	622.2 µL
10 mM	1 mg	311.1 µL
20 mM	1 mg	155.6 µL

Storage and Stability

Proper storage of **SBI-0087702** in both its solid and dissolved forms is critical to prevent degradation and maintain its biological activity.

Table 2: Storage Conditions and Stability^[1]

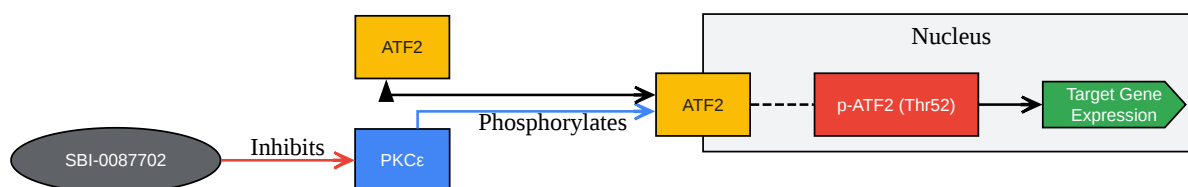
Form	Storage Temperature	Stability
Powder	-20°C	3 years
4°C	2 years	
In DMSO	-80°C	6 months
-20°C	1 month	

Recommendations:

- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the DMSO stock solution into single-use volumes before storage.
- **Light Protection:** Store both the powder and the stock solution protected from light.
- **Moisture Prevention:** Ensure the powder vial is tightly sealed to prevent moisture absorption. For stock solutions, use tubes with secure caps.

Signaling Pathway

SBI-0087702 has been shown to inhibit the phosphorylation of ATF2 on Threonine 52 by Protein Kinase C epsilon (PKC ϵ).^[1] This inhibition promotes the cytoplasmic localization of ATF2, and its subsequent translocation to the mitochondria, which can lead to apoptosis in certain cell types like melanoma.^[1]

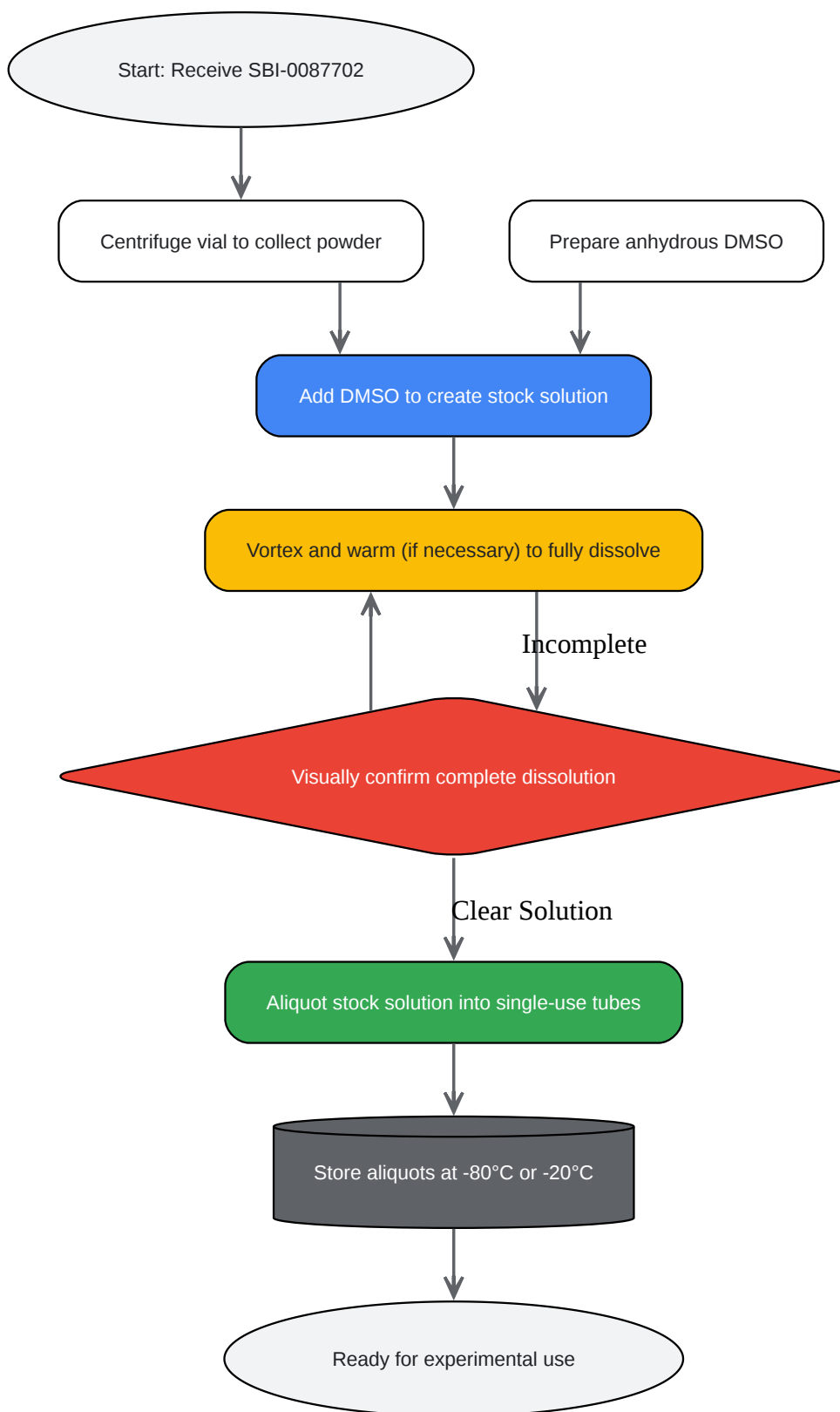


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Caption: **SBI-0087702** inhibits PKC ϵ -mediated phosphorylation of ATF2.

Experimental Workflow

The following diagram outlines the general workflow for dissolving and storing **SBI-0087702**.



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Caption: Workflow for the dissolution and storage of **SBI-0087702**.

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References

- 1. abmole.com [abmole.com]
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